

Application Notes and Protocols: 1-Palmitoyl-2-hydroxy-sn-glycero-3-PE Standard

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Compound of Interest

Compound Name: 1-Palmitoyl-2-hydroxy-sn-glycero-3-PE

Cat. No.: B1242901

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Palmitoyl-2-hydroxy-sn-glycero-3-phosphoethanolamine (16:0 Lyso-PE) is a naturally occurring lysophospholipid, a minor but biologically significant component of cell membranes. [1][2] It is formed by the partial hydrolysis of phosphatidylethanolamine, a process often catalyzed by the enzyme phospholipase A2.[1] This lysophospholipid plays a role in cell signaling and has been observed to have antibacterial and antifungal properties.[1] In research, it is utilized as a standard for the quantification of saturated lysophosphoethanolamines and as a control lipid in various biological assays.[3][4] Its levels have been shown to be altered in certain pathological conditions, such as alcohol-induced liver injury and hepatocellular carcinoma in mouse models.[4]

Physicochemical Properties and Handling

Proper handling and storage of the **1-Palmitoyl-2-hydroxy-sn-glycero-3-PE** standard are crucial for maintaining its integrity and ensuring experimental reproducibility.

Table 1: Physicochemical Properties

Property	Value	Reference
Synonyms	16:0 LPE, 16:0 Lyso-PE, 1-Hexadecanoyl-sn-glycero-3-Phosphoethanolamine	[4]
Molecular Formula	C21H44NO7P	[4]
Formula Weight	453.6 g/mol	[4]
Purity	>99% (may contain up to 10% of the 2-LPE isomer)	[5]
Physical State	Solid	[4]

Storage and Stability

The stability of the standard is dependent on the storage conditions.

Table 2: Storage Conditions and Stability

Storage Temperature	Recommended Duration	Reference
-80°C	Up to 6 months (in solution)	[3]
-20°C	Up to 1 month (in solution), ≥ 4 years (as solid)	[3][4]

For long-term storage, it is recommended to store **1-Palmitoyl-2-hydroxy-sn-glycero-3-PE** as a solid at -20°C.[4] Once in solution, it should be stored at -80°C for long-term use or at -20°C for short-term use.[3] Repeated freeze-thaw cycles should be avoided.

Solubility

The solubility of **1-Palmitoyl-2-hydroxy-sn-glycero-3-PE** varies depending on the solvent.

Table 3: Solubility Data

Solvent	Solubility	Reference
Chloroform	Sparingly soluble	[4]
Dimethylformamide (DMF)	Sparingly soluble	[4]
Dimethyl sulfoxide (DMSO)	Sparingly soluble	[4]

It is advisable to prepare a stock solution in an organic solvent and then dilute it with aqueous buffers for biological experiments.

Experimental Protocols

Preparation of Stock Solution

Materials:

- **1-Palmitoyl-2-hydroxy-sn-glycero-3-PE** standard
- Anhydrous ethanol or chloroform
- Inert gas (e.g., argon or nitrogen)
- Glass vials

Protocol:

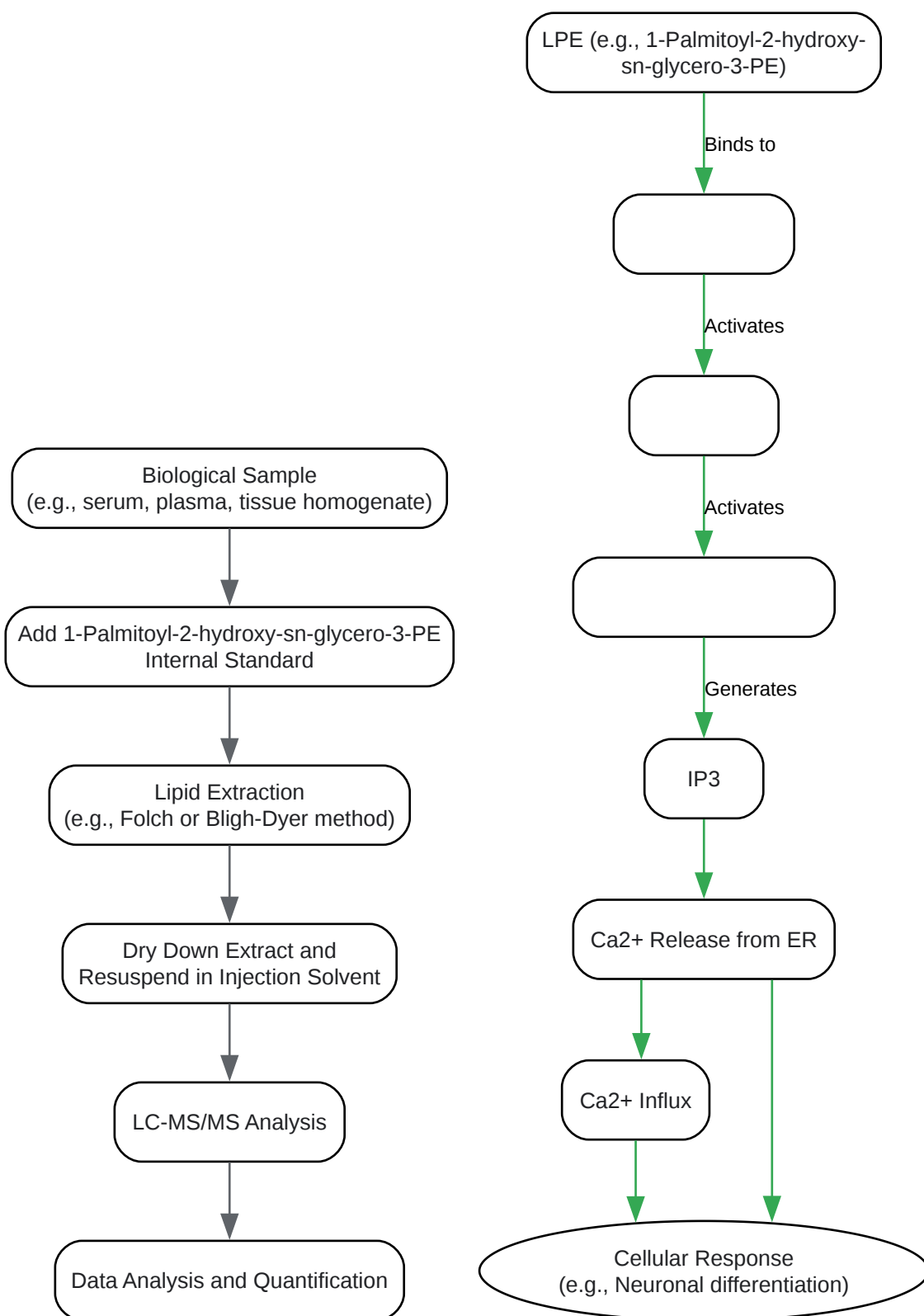
- Allow the vial of solid **1-Palmitoyl-2-hydroxy-sn-glycero-3-PE** to equilibrate to room temperature before opening.
- Weigh the desired amount of the standard in a clean glass vial.
- Add the appropriate volume of anhydrous ethanol or chloroform to achieve the desired stock concentration (e.g., 1 mg/mL).
- Purge the vial with an inert gas to prevent oxidation.
- Cap the vial tightly and vortex until the standard is completely dissolved.

- Store the stock solution at -20°C for short-term use or -80°C for long-term storage.[3]

Use as an Internal Standard in Mass Spectrometry

1-Palmitoyl-2-hydroxy-sn-glycero-3-PE is commonly used as an internal standard for the quantification of other saturated lysophosphoethanolamines in biological samples.[4]

Workflow for Lipid Extraction and Analysis:



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